

An In-depth Technical Guide to the Physicochemical Properties of 4-Bromobenzonitrile

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Compound of Interest

Compound Name: 4-Bromobenzonitrile

Cat. No.: B114466

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Bromobenzonitrile** (CAS No: 623-00-7), a key intermediate in the pharmaceutical and organic synthesis sectors.^[1] The document outlines its physical properties, detailed experimental protocols for their determination, and relevant chemical synthesis pathways.

Physicochemical Data

4-Bromobenzonitrile is a white to light yellow crystalline solid at room temperature.^{[2][3]} It is an aromatic organic compound with a molecular formula of C_7H_4BrN and a molecular weight of 182.02 g/mol. Its stability and the presence of both a nitrile and a bromo functional group make it a versatile building block in organic synthesis.^{[4][5]}

Table 1: Quantitative Physicochemical Data for **4-Bromobenzonitrile**

Property	Value	Source(s)
Melting Point	110-115 °C	[6]
111-114 °C	[1][7][8]	
113 °C	[9]	
Boiling Point	235-237 °C	[6][7]
236 °C	[9]	
Density	1.562 g/cm ³	[8][10]
Solubility	Very slightly soluble in water (0.2g/L). Soluble in alcohol and ether.	[7][10]

Applications in Research and Drug Development

4-Bromobenzonitrile serves as a crucial intermediate in the synthesis of a wide range of organic molecules, including active pharmaceutical ingredients (APIs).[5] Its structure is a cornerstone for creating complex molecules used in anticancer and Central Nervous System (CNS) agents.[11] The aryl bromide group is highly amenable to various cross-coupling reactions (e.g., Suzuki, Sonogashira), while the versatile nitrile group can be hydrolyzed to carboxylic acids or reduced to primary amines, making it an indispensable tool for drug discovery and development professionals.[4]

Experimental Protocols

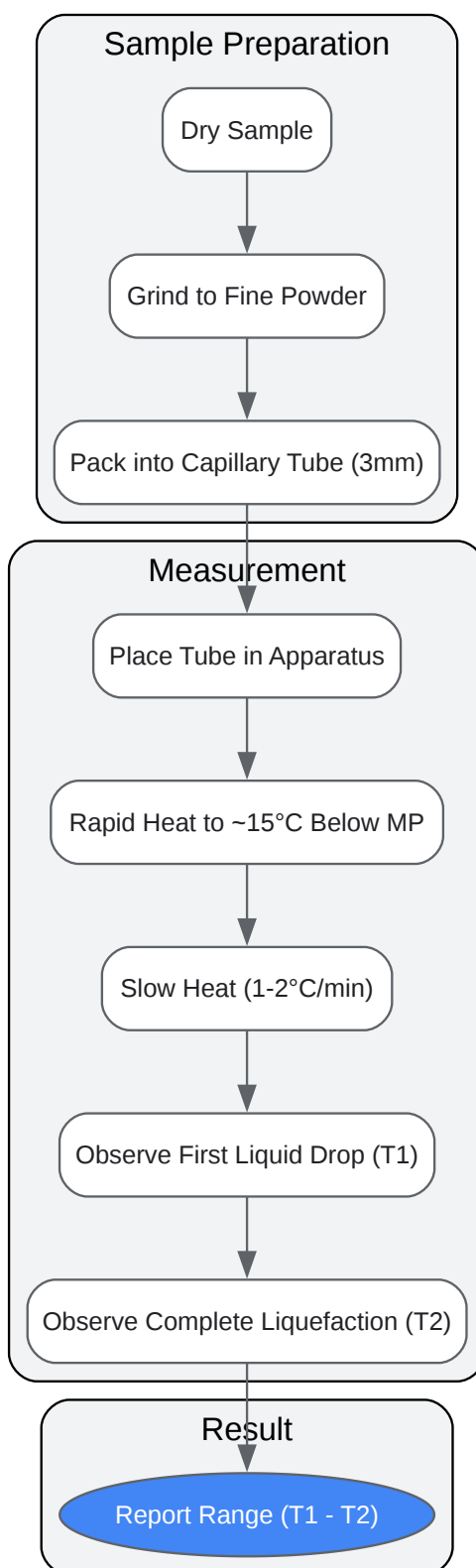
The following sections detail standardized methodologies for determining the melting and boiling points of organic compounds like **4-Bromobenzonitrile**.

3.1 Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid phase. For a pure crystalline compound, this range is typically narrow (0.5-1.0°C).[12] Impurities tend to lower and broaden the melting range.[13] The capillary method is most common.[14]

Methodology:

- **Sample Preparation:** Ensure the **4-Bromobenzonitrile** sample is completely dry and finely powdered. A small amount of the powdered solid is packed into a capillary tube, sealed at one end, to a height of about 3 mm.^[13] The tube is tapped gently to compact the sample at the bottom.^[15]
- **Apparatus Setup:** The capillary tube is placed in a heating block apparatus (such as a Mel-Temp or DigiMelt).^[13]^[16]
- **Heating and Observation:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point.^[15]^[16] The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.^[12]
- **Data Recording:** Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.
 - T₂: The temperature at which the entire sample has completely liquefied. The melting point is reported as the range T₁ - T₂.



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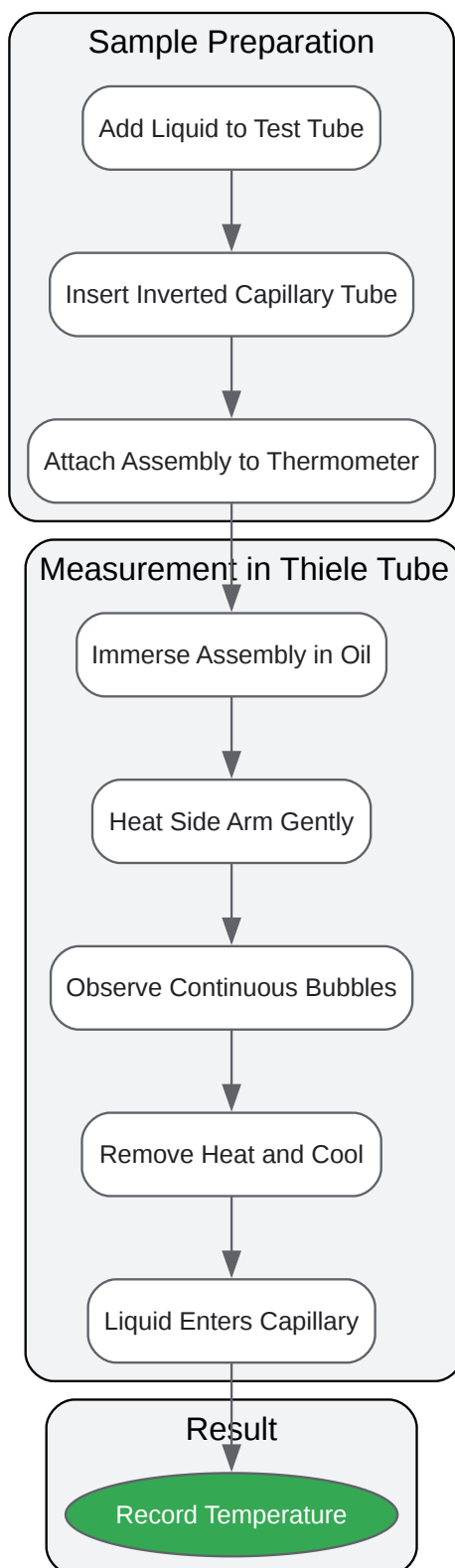
Diagram 1: Workflow for Melting Point Determination

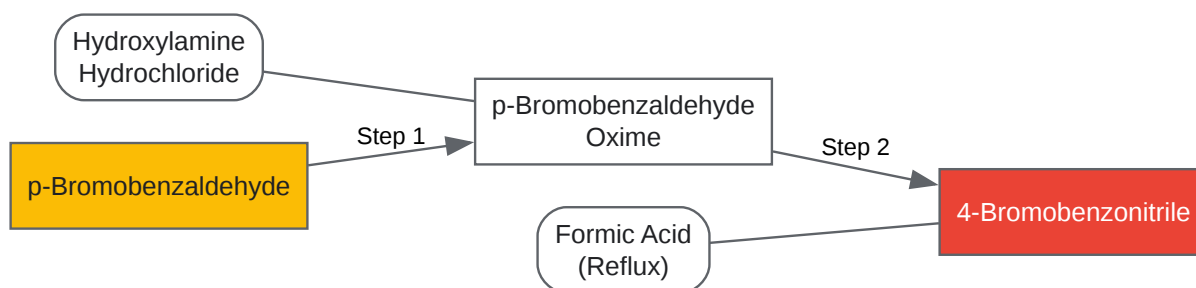
3.2 Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[17] For small sample quantities, the Thiele tube method is highly effective.^[18]

Methodology:

- **Sample Preparation:** A small amount (0.5-1.0 mL) of the liquid sample is placed into a small test tube (e.g., a Durham tube).^[18] A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. This entire setup is then clamped inside a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.^[18]
- **Heating and Observation:** The side arm of the Thiele tube is heated gently.^[19] As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. The heating continues until a continuous and rapid stream of bubbles emerges from the capillary tip.^[18]
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.^[19]





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